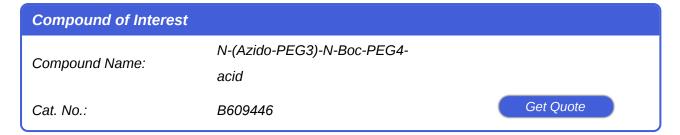


# A Researcher's Guide to In Vitro PROTAC Permeability and Efficacy Assays

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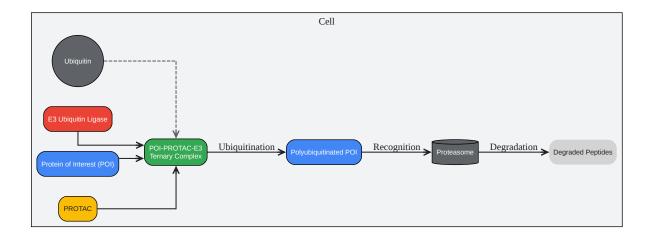
A comparative overview of key methodologies for the successful development of nextgeneration targeted protein degraders.

In the rapidly evolving field of targeted protein degradation, Proteolysis Targeting Chimeras (PROTACs) have emerged as a powerful therapeutic modality.[1] Unlike traditional inhibitors that simply block a protein's function, PROTACs are engineered molecules that hijack the cell's own machinery to selectively eliminate disease-causing proteins.[2] This unique mechanism of action offers the potential for improved efficacy and the ability to target proteins previously considered "undruggable".[3] However, the successful development of PROTACs hinges on their ability to permeate cell membranes and effectively induce the degradation of their intended target. This guide provides a comparative overview of the key in vitro assays used to evaluate these two critical attributes: permeability and efficacy.

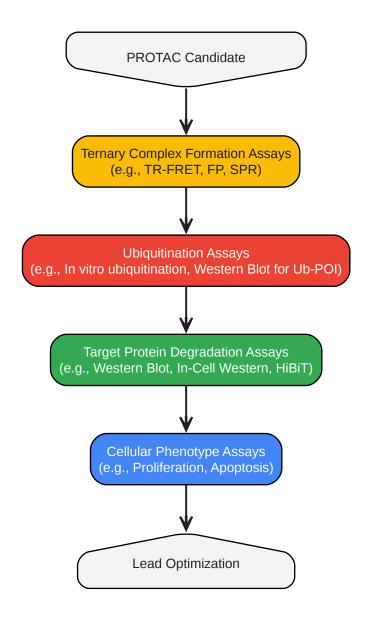
## **Understanding the PROTAC Mechanism of Action**

PROTACs are heterobifunctional molecules consisting of three key components: a ligand that binds to the target protein of interest (POI), a ligand that recruits an E3 ubiquitin ligase, and a linker connecting the two.[3] By bringing the POI and the E3 ligase into close proximity, the PROTAC facilitates the transfer of ubiquitin from the E3 ligase to the POI.[4] This polyubiquitination marks the POI for degradation by the proteasome, effectively removing it from the cell.[1]









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